

# In-Depth Technical Guide: Molecular Weight of Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate

Cat. No.: B573115

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed breakdown of the molecular weight of **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate**, a compound of interest in synthetic organic chemistry and drug discovery.

## Molecular Formula and Structure

**Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate** is a cyclopropane derivative with a bromophenyl substituent. Its chemical structure consists of a cyclopropane ring, an ethyl ester group, and a 4-bromophenyl group attached to the same carbon atom of the cyclopropane ring.

The molecular formula for this compound has been identified as  $C_{12}H_{13}BrO_2$ .[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate** is based on its molecular formula and the standard atomic weights of carbon (C), hydrogen (H), bromine (Br), and oxygen (O).

The standard atomic weights for these elements are:

- Carbon (C): 12.011 u[5]
- Hydrogen (H): 1.008 u[6][7][8]
- Bromine (Br): 79.904 u[9][10][11][12]
- Oxygen (O): 15.999 u[13][14][15]

The molecular weight is calculated as follows:

(Number of C atoms × Atomic weight of C) + (Number of H atoms × Atomic weight of H) +  
(Number of Br atoms × Atomic weight of Br) + (Number of O atoms × Atomic weight of O)

$$(12 \times 12.011) + (13 \times 1.008) + (1 \times 79.904) + (2 \times 15.999) = 269.13 \text{ g/mol}$$

## Quantitative Data Summary

The following table summarizes the atomic and molecular data for **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate**.

Element	Symbol	Count	Standard Atomic Weight (u)	Total Contribution to Molecular Weight ( g/mol )
Carbon	C	12	12.011[5]	144.132
Hydrogen	H	13	1.008[6][7][8]	13.104
Bromine	Br	1	79.904[9][10][11][12]	79.904
Oxygen	O	2	15.999[13][14][15]	31.998
Total			269.138	

Note: The calculated molecular weight is approximately 269.13 g/mol .[\[2\]](#)[\[3\]](#)

## Experimental Protocols

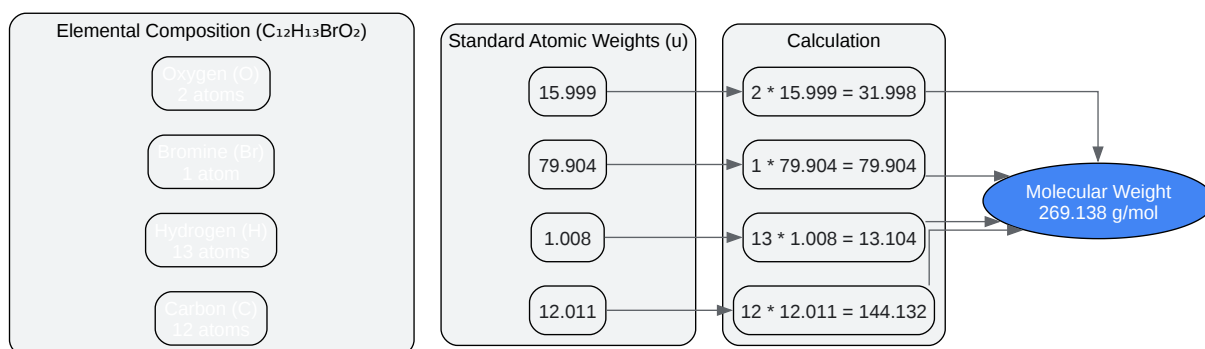
The determination of the molecular weight of a compound like **Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate** is typically achieved through mass spectrometry.

Detailed Methodology for Mass Spectrometry:

- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized. Common ionization techniques for this type of molecule include Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio ( $m/z$ ) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus  $m/z$ . The peak corresponding to the molecular ion  $[M]^+$  or a protonated adduct  $[M+H]^+$  allows for the determination of the molecular weight.

## Visualization of Molecular Weight Calculation

The following diagram illustrates the logical relationship between the elemental composition and the final molecular weight.



[Click to download full resolution via product page](#)

Caption: Molecular weight calculation workflow.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate, CasNo.1215205-50-7 weifang yangxu group co.,ltd China (Mainland) [yangxulaobao.lookchem.com]
- 2. 1215205-50-7|Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate|BLD Pharm [bldpharm.com]
- 3. Cyclopropanecarboxylic acid, 1-(4-bromophenyl)-, ethyl est... [cymitquimica.com]
- 4. fluorochem.co.uk [fluorochem.co.uk]
- 5. Carbon | C (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. How many grams does an atom of hydrogen weigh? - askITians [askiitians.com]
- 7. quora.com [quora.com]
- 8. Hydrogen - Wikipedia [en.wikipedia.org]
- 9. Bromine - Wikipedia [en.wikipedia.org]
- 10. Atomic Weight of Bromine | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 11. byjus.com [byjus.com]
- 12. Bromine - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 13. princeton.edu [princeton.edu]
- 14. Oxygen - Wikipedia [en.wikipedia.org]
- 15. Oxygen, atomic [webbook.nist.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Molecular Weight of Ethyl 1-(4-bromophenyl)cyclopropanecarboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b573115#molecular-weight-of-ethyl-1-4-bromophenyl-cyclopropanecarboxylate]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)